

Understanding the Compound: Hazard Profile and Environmental Considerations

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Compound of Interest

Compound Name: *1,1-Bis(4-chlorophenyl)-1,2-ethanediol*

CAS No.: 4217-64-5

Cat. No.: B13826761

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1,1-Bis(4-chlorophenyl)-1,2-ethanediol belongs to the class of chlorinated organic compounds, which are known for their potential toxicity and environmental persistence.^[1] While specific toxicological data for this exact compound is not readily available, its structure, featuring two chlorophenyl groups, suggests that it should be handled with the same precautions as other persistent organic pollutants (POPs).^{[2][3]} Compounds with a higher degree of chlorination tend to have lower water solubility and greater persistence in the environment.^[4]

Key Characteristics and Hazards:

Property	Value/Information	Source
Molecular Formula	C ₁₄ H ₁₂ Cl ₂ O ₂	[5]
Molecular Weight	283.1 g/mol	[5]
Appearance	Likely a solid at room temperature	Inferred from similar compounds
Primary Hazards	Potential for skin and eye irritation. Harmful if swallowed or inhaled. Suspected of causing long-term damage to organs through repeated exposure. Very toxic to aquatic life with long-lasting effects.	[6][7]
Environmental Fate	Chlorinated organic compounds are generally persistent and can bioaccumulate.[2] They are subject to slow degradation in the environment through processes like microbial action and photolysis.[1]	

Pre-Disposal and Handling Protocols

Proper disposal begins with safe handling and storage practices to minimize exposure and prevent accidental release into the environment.

2.1. Personal Protective Equipment (PPE)

Before handling **1,1-Bis(4-chlorophenyl)-1,2-ethanediol**, ensure the following PPE is worn:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[8]
- Skin Protection: Use impervious gloves (e.g., nitrile rubber) and wear a lab coat or chemical-resistant apron.[8]

- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.

2.2. Storage

Store the chemical in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[8] Keep it away from incompatible materials, such as strong oxidizing agents.[9]

Step-by-Step Disposal Procedure

The disposal of **1,1-Bis(4-chlorophenyl)-1,2-ethanediol** must be conducted as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

Step 1: Waste Identification and Segregation

- Characterize the Waste: All waste containing **1,1-Bis(4-chlorophenyl)-1,2-ethanediol** must be classified as hazardous chemical waste. Under the Resource Conservation and Recovery Act (RCRA), waste containing chlorinated solvents is typically considered hazardous.[10]
- Segregate the Waste:
 - Solid Waste: Collect any solid residue, contaminated labware (e.g., weighing boats, filter paper), and contaminated PPE in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Liquid Waste: If the compound is in solution, collect it in a separate, compatible, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

Step 2: Waste Containerization and Labeling

- Container Selection: Use containers that are chemically resistant and have a secure, tight-fitting lid.
- Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**1,1-Bis(4-chlorophenyl)-1,2-ethanediol**," and any other components in the

waste stream. The label should also indicate the primary hazards (e.g., "Toxic," "Environmental Hazard").

Step 3: On-Site Accumulation and Storage

- **Accumulation Point:** Store the sealed hazardous waste container in a designated satellite accumulation area or a central hazardous waste storage area.
- **Storage Conditions:** The storage area must be secure, well-ventilated, and have secondary containment to prevent spills from reaching the environment.

Step 4: Arranging for Professional Disposal

- **Contact a Licensed Waste Hauler:** The disposal of this hazardous waste must be handled by a licensed and certified hazardous waste disposal company.
- **Provide Documentation:** Be prepared to provide the waste hauler with a Safety Data Sheet (if available) or detailed information about the chemical composition of the waste.
- **Preferred Disposal Method:** The recommended disposal method for chlorinated organic compounds is high-temperature incineration in a permitted hazardous waste incinerator.^[10] This process is designed to destroy the compound and scrub harmful combustion byproducts, such as hydrochloric acid (HCl), from the emissions.^[11] Landfilling is not a recommended disposal method for this type of chemical.^[10]

Spill and Emergency Procedures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

4.1. Small Spills

- **Evacuate and Ventilate:** If safe to do so, evacuate the immediate area and ensure adequate ventilation.^[8]
- **Contain the Spill:** Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.

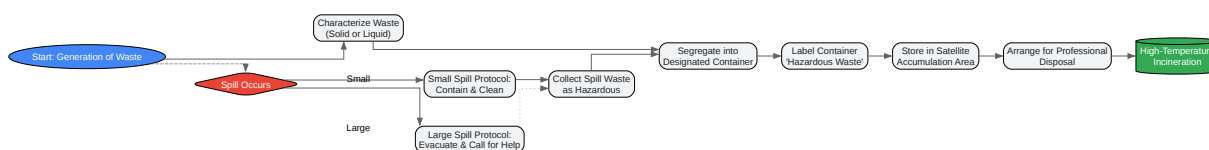
- Collect the Waste: Carefully scoop the absorbed material and any remaining solid into a labeled hazardous waste container.[8]
- Decontaminate the Area: Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials as hazardous waste.

4.2. Large Spills

- Evacuate Immediately: Evacuate the area and contact your institution's emergency response team or local emergency services.
- Prevent Entry into Waterways: If possible, and without risking personal safety, take steps to prevent the spill from entering drains or waterways.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1,1-Bis(4-chlorophenyl)-1,2-ethanediol**.



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Caption: Disposal decision workflow for **1,1-Bis(4-chlorophenyl)-1,2-ethanediol**.

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